

# comparative carbaryl toxicity across species

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## Compound Focus: Carbaryl

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## Comparative Toxicity of Carbaryl

The table below summarizes key toxicity data and findings from comparative studies.

Species	LD <sub>50</sub> (Oral)	Key Toxicological Findings	Toxicokinetic Profile
Rat	250-850 mg/kg [1] [2]	More pronounced cholinergic signs (salivation, muscle tremors) for a given level of brain AChE inhibition (47%) [1].	Total clearance: ~0.045 L/kg/min [1]. Rapid absorption from GI tract; accumulated in liver, fat; high biliary excretion [3] [4].
Chicken	Information missing	Less pronounced toxicity signs for a given level of brain AChE inhibition (57%) [1].	Total clearance: 0.26 L/kg/min (5.7x faster than rat) [1].
Mouse	128 mg/kg [2]	Information missing	Information missing
Guinea Pig	250 mg/kg [2]	Information missing	Information missing
Rabbit	710 mg/kg [2]	Information missing	Information missing

Species	LD <sub>50</sub> (Oral)	Key Toxicological Findings	Toxicokinetic Profile
Dog	759 mg/kg [2]	Information missing	Information missing
Cat	150 mg/kg [2]	Information missing	Information missing
Human (Estimated)	Information missing	Likely human carcinogen [2]. Single 2 mg/kg dose caused no effects; 250 mg (approx. 2.8 mg/kg) caused violent epigastric pain, sweating [3].	Estimated half-life: 9 hours (IV); excreted mainly as metabolites in urine within 24-96 hours [3].

## Detailed Experimental Data and Protocols

For researchers, the methodologies from key comparative studies provide critical context for interpreting data.

- **Comparative Study in Chickens and Rats [1]**

- **Objective:** To compare the toxicity and toxicokinetics of **carbaryl** in chickens and rats, focusing on acetylcholinesterase inhibition.
- **Protocol:** Animals were administered **carbaryl** via intraperitoneal injection. Chickens received 900 mg/kg, and rats received 70 mg/kg. Brain acetylcholinesterase (AChE) activity and carboxylesterase activities in brain, liver, and plasma were measured 60 minutes post-administration, the time of maximal cholinergic signs. Toxicokinetic parameters were determined after intravenous administration of 5 mg/kg.
- **Findings:** The dose required to cause equivalent brain AChE inhibition was much higher in chickens. Despite similar enzyme inhibition, clinical signs of toxicity were more severe in rats. Chickens cleared **carbaryl** 5.7 times faster than rats.

- **In Vitro Study on Bovine Cervical Contractions [5]**

- **Objective:** To determine the effects of various pesticides, including **carbaryl**, on cervical contractions in pregnant cows.
- **Protocol:** Cervical tissue strips from cows at 4-6 months of gestation were incubated with **carbaryl** at an environmental dose (0.02-20 ng/mL). Contraction strength was measured under two conditions: 37.5°C for 24 hours and 4°C for 48 hours.

- **Findings: Carbaryl** increased the force of cervical strip contractions, suggesting a potential impact on reproductive function. The study notes these are preliminary findings from isolated tissue, requiring further *in vivo* confirmation.

## Mechanism of Action and Metabolic Pathways

**Carbaryl**'s primary mechanism is reversible inhibition of acetylcholinesterase (AChE) in the nervous system, leading to acetylcholine accumulation and cholinergic toxicity [3] [2]. The metabolic fate of **carbaryl** differs between mammals and microorganisms, which is relevant for toxicology and bioremediation research.

The following diagram illustrates the core mechanism of **carbaryl** toxicity in animals and its metabolic pathway in a common soil bacterium, *Pseudomonas* sp. strain C5pp.

The pathways show how **carbaryl**'s action differs fundamentally between animal systems, where it causes neurotoxicity, and bacterial systems, where it is broken down for energy.

## Research Implications Summary

The comparative data reveals that species sensitivity to **carbaryl** is highly variable. This can be attributed to:

- **Metabolic Capacity:** The higher clearance rate in chickens compared to rats is a key factor in the difference in observed toxicity [1].
- **Enzyme Distribution:** Baseline activities of esterase enzymes in tissues like the liver and brain vary between species, influencing local tissue susceptibility and overall detoxification [1].
- **Mechanism-Based Toxicity:** The core mechanism is consistent, but physiological and metabolic differences lead to varying clinical presentations and LD<sub>50</sub> values across species [1] [2].

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## References

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